

characterization of 3-Iodo-2-mercapto-5-nitropyridine disulfide dimer

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Compound of Interest

Compound Name: 3-Iodo-2-mercapto-5-nitropyridine

CAS No.: 876489-82-6

Cat. No.: B3066730

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Technical Characterization Guide: **3-Iodo-2-mercapto-5-nitropyridine** Disulfide Dimer

Executive Summary

This guide provides a rigorous technical characterization of the **3-Iodo-2-mercapto-5-nitropyridine** disulfide dimer (Bis(3-iodo-5-nitropyridin-2-yl) disulfide). While often encountered as an oxidative impurity during the storage of its monomeric thiol precursor, this dimer is increasingly utilized as a highly reactive thiol-activating reagent in fragment-based drug discovery (FBDD) and bioconjugation.

Unlike standard reagents such as Aldrithiol-2 (2,2'-dipyridyl disulfide), the presence of the electron-withdrawing nitro group and the bulky iodine atom at the 3-position dramatically alters its electrophilicity and leaving-group stability. This guide compares the dimer against its monomeric precursor and standard alternatives, establishing a self-validating analytical workflow for researchers.

Part 1: Structural Identity & Physicochemical Profile

The primary challenge in working with **3-iodo-2-mercapto-5-nitropyridine** is the rapid equilibrium between its monomeric thione/thiol form and the oxidized disulfide dimer. Distinguishing these species is critical for stoichiometric accuracy in coupling reactions.

Comparative Specification Table

Feature	Disulfide Dimer (Target)	Monomer (Thiol/Thione)	Aldrithiol-2 (Standard Alternative)
Formula	C ₁₀ H ₄ I ₂ N ₄ O ₄ S ₂	C ₅ H ₃ IN ₂ O ₂ S	C ₁₀ H ₈ N ₂ S ₂
MW	~562.1 g/mol	~282.06 g/mol	220.3 g/mol
State	Yellow-Orange Crystalline Solid	Yellow Powder	White/Off-white Solid
Solubility	DMSO, DMF, hot MeCN (Hydrophobic)	DMSO, 0.1M NaOH (Amphoteric)	MeOH, EtOH, Organic solvents
Reactivity	High: Rapid disulfide exchange	Moderate: Nucleophilic (requires base)	Moderate: Standard activation
UV-Vis	shift (no thione band)	Distinct thione band (~340-360 nm)	~240 nm
Leaving Group pKa	N/A (Generates monomer upon reaction)	~5.5 (Predicted for thiol)	~7.3 (Pyridine-2-thiol)



Expert Insight: The 5-nitro group lowers the pKa of the resulting thiolate leaving group. This makes the Dimer a more aggressive electrophile than Aldrithiol-2, capable of reacting with sterically hindered cysteines that standard reagents fail to modify.

Part 2: Synthesis & Equilibrium (Self-Validating Protocol)

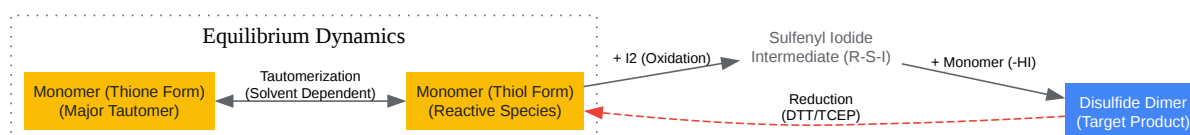
To validate the identity of the dimer in your sample, you must understand its formation pathway. The monomer exists in a tautomeric equilibrium between the thiol and thione forms. Oxidation (via air or Iodine) locks the sulfur into the disulfide state.

Protocol: Controlled Synthesis for Standard Generation

Use this protocol to generate a reference standard for HPLC retention time confirmation.

- Dissolution: Dissolve 100 mg of 3-iodo-5-nitro-2-pyridinethiol in 5 mL of MeOH/DCM (1:1).
- Oxidation: Add 0.5 equivalents of Iodine () dropwise as a solution in MeOH until a faint brown color persists.
- Quench: Add solid Sodium Thiosulfate to remove excess Iodine.
- Isolation: Evaporate solvent. The residue is the crude disulfide dimer.
- Validation: Analyze via HPLC. The Dimer will elute significantly later (more hydrophobic) than the Monomer.

Visualizing the Pathway



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Caption: Reaction pathway showing the tautomeric equilibrium of the monomer and its irreversible oxidation to the disulfide dimer.

Part 3: Experimental Characterization

This section details how to differentiate the dimer from the monomer using standard analytical techniques.

HPLC Analysis (The Gold Standard)

Due to the loss of the polar N-H thione functionality and the doubling of the lipophilic aromatic surface area, the dimer exhibits a massive shift in retention time.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18).
- Mobile Phase: A: 0.1% Formic Acid in Water; B: MeCN.
- Gradient: 5% B to 95% B over 10 min.
- Expected Result:
 - Monomer: Elutes early (e.g., ~3-4 min).
 - Dimer: Elutes late (e.g., ~7-8 min).
 - Note: If the Dimer peak is broad, it may indicate on-column reduction or hydrolysis; ensure mobile phase is pH neutral or slightly acidic.

Mass Spectrometry (MS)

- Ionization: ESI (Positive Mode).
- Monomer Signal:
.
- Dimer Signal:
.
- Warning: Disulfides can undergo "in-source fragmentation" in harsh ESI conditions, showing a false monomer peak. Always check for the sodium adduct

to confirm the dimer.

NMR Spectroscopy (¹H-NMR)

The dimerization breaks the thione character, restoring aromaticity to the pyridine ring. This causes a downfield shift of the ring protons.

- Solvent: DMSO-
.
- Key Signals:
 - Monomer: Broad singlet >13 ppm (N-H/S-H). Ring protons are shielded due to thione resonance.
 - Dimer: Absence of the >13 ppm singlet. Ring protons (H-4, H-6) shift downfield (deshielded) by 0.2–0.5 ppm compared to the monomer.

Part 4: Functional Performance & Reactivity

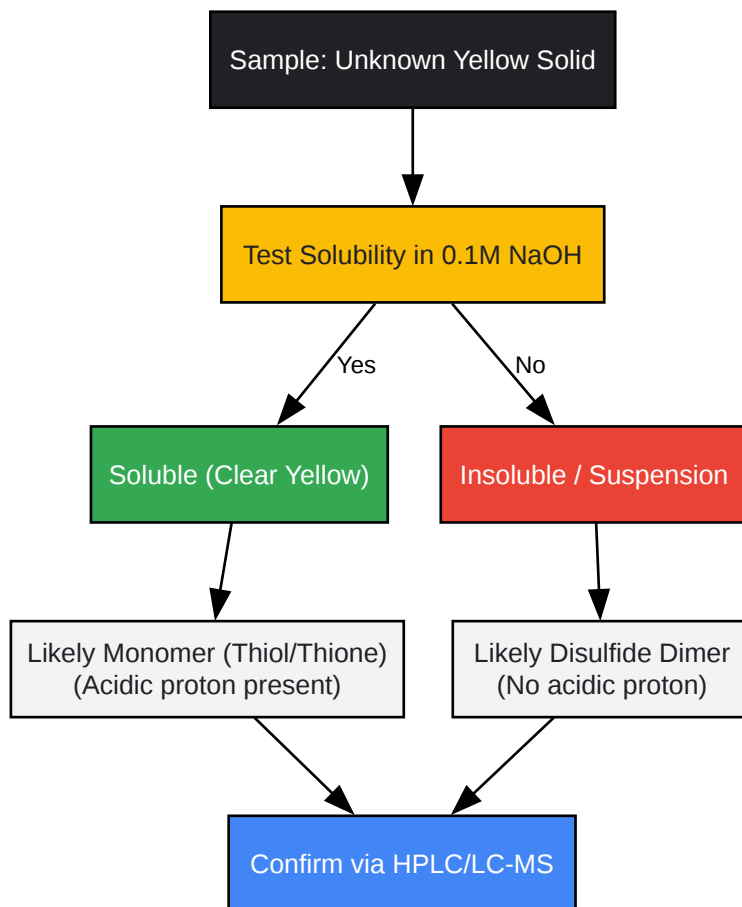
Why use this dimer over Aldrithiol-2? The 3-Iodo-5-Nitro substitution pattern creates a "super-activated" disulfide.

Reactivity Comparison: Thiol-Disulfide Exchange

Experiment: Reaction with N-Acetylcysteine (NAC) in PBS (pH 7.4).

- Aldrithiol-2: Reaction reaches equilibrium in ~15-30 minutes. Leaving group (2-thiopyridone) is stable.
- 3-Iodo-5-Nitro Dimer: Reaction is often complete in <5 minutes.
 - Mechanism: The nitro group withdraws electron density from the sulfur, making the S-S bond more susceptible to nucleophilic attack by the incoming thiol (NAC).
 - Leaving Group: The resulting 3-iodo-5-nitro-2-pyridinethiolate is a weaker base (lower pKa) than 2-pyridinethiolate, driving the reaction forward.

Analytical Decision Tree



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Caption: Rapid chemical test to distinguish monomer from dimer based on the acidity of the thiol proton.

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